

Glycocitrine I: A Review of its Chemical Identity and Biological Context

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Compound of Interest

Compound Name: *Glycocitrine I*

Cat. No.: *B15587116*

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Abstract

Glycocitrine I is a naturally occurring acridone alkaloid. While specific in-depth biological data, detailed experimental protocols, and defined signaling pathways for **Glycocitrine I** are not extensively available in current scientific literature, this document provides a comprehensive summary of its known chemical identifiers. Furthermore, it explores the broader biological activities of related compounds isolated from the same plant genus, *Glycosmis*, to offer a contextual understanding of its potential therapeutic relevance.

Chemical Identification of Glycocitrine I

Accurate identification of a chemical compound is fundamental for all research and development activities. The following table summarizes the key chemical identifiers for **Glycocitrine I**.

Identifier Type	Data	Source
CAS Number	82354-36-7	MedChemExpress[1]
Molecular Formula	C20H21NO4	ChEMBL[2]
Molecular Weight	339.39 g/mol	ChEMBL[2]
Synonyms	glycocitrine I	ChEMBL[2]
ChEMBL ID	CHEMBL508186	ChEMBL[2]

Biological Context from Glycosmis Alkaloids

Due to the limited specific data on **Glycocitrine I**, this section provides an overview of the biological activities reported for other chemical constituents isolated from *Glycosmis citrifolia* and related species. This information may offer insights into the potential pharmacological profile of **Glycocitrine I**.

Extracts and isolated compounds from the genus *Glycosmis* have been reported to possess a variety of biological activities, including:

- **Anticancer and Cytotoxic Activities:** Various alkaloids and other constituents from *Glycosmis* species have demonstrated cytotoxic effects against different cancer cell lines[3].
- **Anti-inflammatory Activity:** Compounds isolated from related plants have shown potential to modulate inflammatory pathways[4][5][6].
- **Antimicrobial and Antifungal Activities:** Extracts from *Glycosmis pentaphylla* have exhibited antibacterial properties against multi-drug-resistant strains[7].

It is crucial to emphasize that these activities are attributed to a range of compounds within the *Glycosmis* genus and are not specifically documented for **Glycocitrine I**. Further research is required to determine if **Glycocitrine I** shares any of these biological properties.

Data and Methodologies: A Research Gap

A thorough review of the existing scientific literature reveals a significant gap in the availability of in-depth technical data for **Glycocitrine I**. Specifically, the following information is not

currently available:

- **Quantitative Biological Data:** There is a lack of published studies detailing the specific efficacy, potency (e.g., IC50, EC50), or other quantitative measures of **Glycocitrine I** in various biological assays.
- **Detailed Experimental Protocols:** Specific methodologies for the synthesis, extraction, purification, or biological evaluation of **Glycocitrine I** are not well-documented in publicly accessible resources.
- **Signaling Pathway Information:** The mechanism of action and the specific signaling pathways modulated by **Glycocitrine I** have not been elucidated.

Conclusion and Future Directions

Glycocitrine I is a well-identified chemical entity with a defined structure and chemical formula. However, its biological activities and pharmacological profile remain largely unexplored. The broader bioactivity of other constituents from the Glycosmis genus suggests that **Glycocitrine I** may hold therapeutic potential, but this remains speculative without direct experimental evidence.

Future research should focus on:

- **Isolation and Purification:** Development of robust protocols for the isolation and purification of **Glycocitrine I** in sufficient quantities for biological screening.
- **In Vitro and In Vivo Studies:** Comprehensive screening of **Glycocitrine I** against a panel of biological targets and in various disease models to identify its specific activities.
- **Mechanism of Action Studies:** Elucidation of the molecular targets and signaling pathways through which **Glycocitrine I** exerts any identified biological effects.

The generation of such data will be critical to unlocking the potential of **Glycocitrine I** for future drug discovery and development efforts. Without this foundational research, the creation of detailed technical guides, including quantitative data tables and signaling pathway diagrams, is not feasible at this time.

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